

Personal protective equipment for handling 3-Formylphenyl acetate

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Compound of Interest

Compound Name: 3-Formylphenyl acetate

Cat. No.: B1360206

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Essential Safety and Handling Guide for 3-Formylphenyl Acetate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Formylphenyl acetate** in a laboratory setting. Adherence to these guidelines is critical for ensuring personnel safety and minimizing environmental impact.

Immediate Safety and Hazard Information

3-Formylphenyl acetate is a chemical that requires careful handling due to its potential health hazards. It is classified as causing skin, eye, and respiratory irritation, and may be harmful if swallowed.

Hazard Identification and Classification

The following table summarizes the hazard classification of **3-Formylphenyl acetate** according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation
Acute Toxicity, Oral (Potential)	4	H302: Harmful if swallowed

Signal Word: Warning

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure. The following equipment must be worn at all times when handling **3-Formylphenyl acetate**.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should be worn in addition to goggles when there is a high risk of splashing.	Protects against splashes and vapors that can cause serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Inspect gloves for degradation or punctures before each use. A lab coat or chemical-resistant apron must be worn.	Prevents skin contact which can cause irritation.
Respiratory Protection	Use only in a well-ventilated area, preferably within a chemical fume hood. If inhalation exposure is possible, a NIOSH-approved respirator with an organic vapor cartridge may be required.	Minimizes the risk of inhaling vapors that can cause respiratory tract irritation.

Operational Plan: Safe Handling, Storage, and Disposal

A systematic approach to handling, storage, and disposal is crucial for maintaining a safe laboratory environment.

Handling Procedures

- Engineering Controls: All operations involving **3-Formylphenyl acetate** should be conducted in a well-ventilated area. A certified chemical fume hood is the preferred engineering control to minimize inhalation exposure.

- Personal Hygiene: Wash hands thoroughly with soap and water after handling. Do not eat, drink, or smoke in areas where the chemical is handled or stored.
- Spill Management: In case of a spill, evacuate the area. Wear appropriate PPE and absorb the spill with an inert, non-combustible material such as sand or vermiculite. Collect the absorbed material into a sealed container for proper disposal.

Storage Plan

- Conditions: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
- Containers: Keep the container tightly closed when not in use.
- Environment: Protect from moisture and direct sunlight.

Disposal Plan

- Waste Characterization: **3-Formylphenyl acetate** waste is considered hazardous.
- Containerization: Collect all waste containing this chemical in a clearly labeled, sealed, and compatible container.
- Disposal Route: Dispose of the chemical waste in accordance with all local, state, and federal regulations. Do not dispose of it down the drain or in the general trash.

First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Flush the affected skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Occupational Exposure Limits

While there are no specific OSHA Permissible Exposure Limits (PEL) or ACGIH Threshold Limit Values (TLV) established for **3-Formylphenyl acetate**, the exposure limits for the structurally similar compound, benzaldehyde, can provide guidance.

Substance	Regulatory Body	Exposure Limit
Benzaldehyde	AIHA WEEL	8-hour TWA: 2 ppm; 15-min STEL: 4 ppm[1]

It is recommended to keep exposure to **3-Formylphenyl acetate** to the lowest achievable level.

Experimental Protocol: Wittig Reaction

The Wittig reaction is a common application for aromatic aldehydes like **3-Formylphenyl acetate**, used to synthesize alkenes. This protocol outlines a representative procedure.

Objective: To synthesize an alkene from **3-Formylphenyl acetate** and a phosphorus ylide.

Materials:

- **3-Formylphenyl acetate**
- Benzyltriphenylphosphonium chloride (or other suitable phosphonium salt)
- Strong base (e.g., sodium hydroxide, n-butyllithium)
- Anhydrous solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Syringe
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography
- Eluent (e.g., hexane/ethyl acetate mixture)

Procedure:

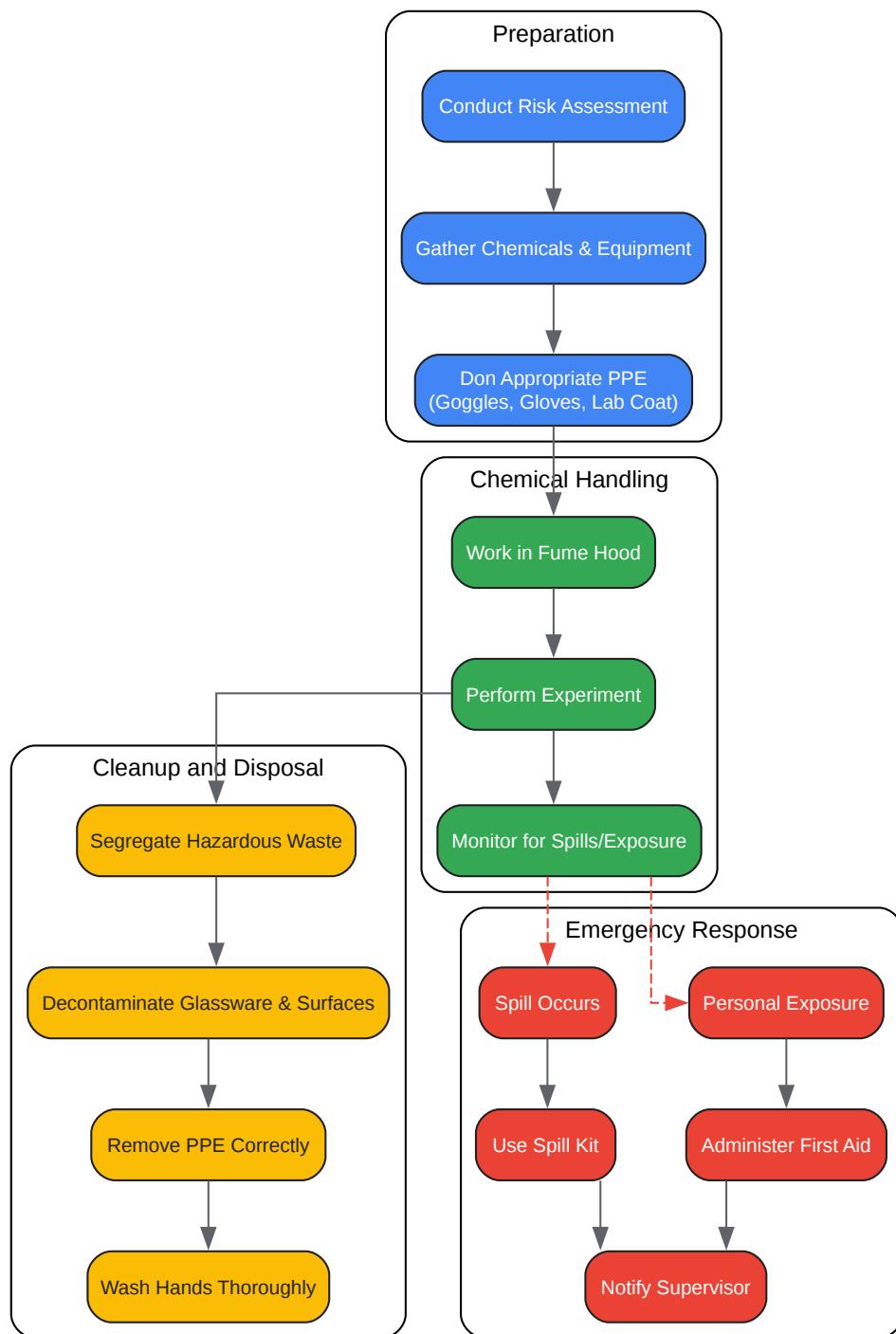
- Ylide Preparation:
 - In a dry, nitrogen-flushed round-bottom flask, suspend benzyltriphenylphosphonium chloride in the anhydrous solvent.
 - Cool the suspension in an ice bath.
 - Slowly add the strong base (e.g., 50% NaOH solution) dropwise with vigorous stirring.

- Allow the mixture to stir for the time specified in the detailed research protocol to form the ylide.
- Wittig Reaction:
 - Dissolve **3-Formylphenyl acetate** in the anhydrous solvent in a separate flask.
 - Slowly add the solution of **3-Formylphenyl acetate** to the ylide solution at 0°C.
 - Allow the reaction to warm to room temperature and stir for the designated time (typically several hours).
- Work-up:
 - Quench the reaction by adding water.
 - Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent (e.g., dichloromethane).
 - Wash the combined organic layers with water and then with brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purification:
 - Purify the crude product by column chromatography on silica gel using an appropriate eluent system to isolate the desired alkene.

Workflow and Logical Relationship Diagrams

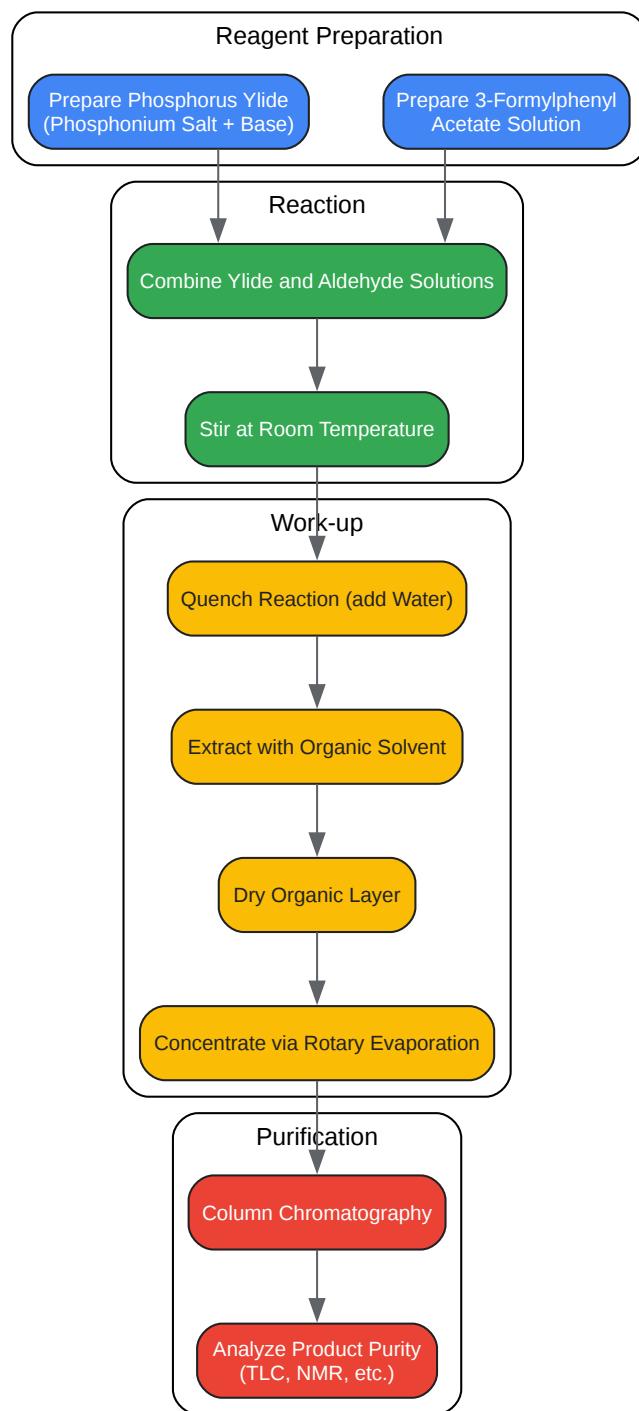
The following diagrams illustrate the key workflows for safe handling and a typical experimental procedure.

Safe Handling and PPE Workflow

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Caption: Workflow for the safe handling of **3-Formylphenyl acetate**.

Wittig Reaction Experimental Workflow

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Caption: Experimental workflow for a Wittig reaction.

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References

- 1. technopharmchem.com [technopharmchem.com]
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